

Commercial suppliers of 4-Bromo-3-fluorobenzotrifluoride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-Bromo-3-fluorobenzotrifluoride**

Cat. No.: **B1329863**

[Get Quote](#)

An In-Depth Technical Guide to **4-Bromo-3-fluorobenzotrifluoride** for Advanced Research & Development

Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, medicinal chemists, and process development scientists engaged in the use of **4-Bromo-3-fluorobenzotrifluoride**. As a pivotal fluorinated building block, its strategic importance in the synthesis of complex molecules for the pharmaceutical, agrochemical, and materials science sectors cannot be overstated.^{[1][2]} This document moves beyond a simple cataloging of properties to provide actionable insights into supplier selection, quality validation, and core synthetic applications, ensuring the integrity and reproducibility of your research.

The unique architecture of **4-Bromo-3-fluorobenzotrifluoride** (CAS No. 40161-54-4), featuring a trifluoromethyl group, a fluorine atom, and a bromine atom, presents a trifecta of synthetic advantages. The trifluoromethyl group enhances lipophilicity and metabolic stability, properties highly sought after in drug design.^{[1][3]} The bromine atom provides a versatile handle for a multitude of cross-coupling reactions, while the fluorine atom modulates the electronic properties of the aromatic ring.^[4] Understanding how to leverage these features begins with sourcing high-purity material.

Part 1: The Commercial Supplier Landscape

The success of any synthetic campaign is predicated on the quality of the starting materials. For complex intermediates like **4-Bromo-3-fluorobenzotrifluoride**, sourcing from a reputable supplier is non-negotiable, as impurities can lead to unpredictable side reactions, diminished yields, and arduous purification processes.^[3] The following table summarizes prominent commercial suppliers known for providing this reagent, though researchers should always perform their own lot-specific quality verification.

Supplier	Typical Purity	Common Product Number(s)	Notes
Thermo Fisher Scientific (Alfa Aesar)	≤100%	ALFAAAB20117	Provides comprehensive Safety Data Sheets (SDS). ^[5]
Tokyo Chemical Industry (TCI)	>98.0% (GC)	B3783	Offers detailed specifications and Certificates of Analysis (CoA). ^{[6][7]}
Chem-Impex International	≥98% (GC)	001706	Provides key physical properties and application notes. ^[1]
SynQuest Laboratories	N/A	1800-B-70	Specializes in laboratory and research chemicals. ^[8]
Parchem	97% - 98.5%	N/A	Distributor for fine and specialty chemicals. ^[9]
Various Marketplace Suppliers	98% - 99%	Varies	Platforms like ECHEMI and ChemicalBook list multiple traders and manufacturers, often based in China. ^[10] ^[11]

Part 2: Core Technical Specifications and Quality Validation

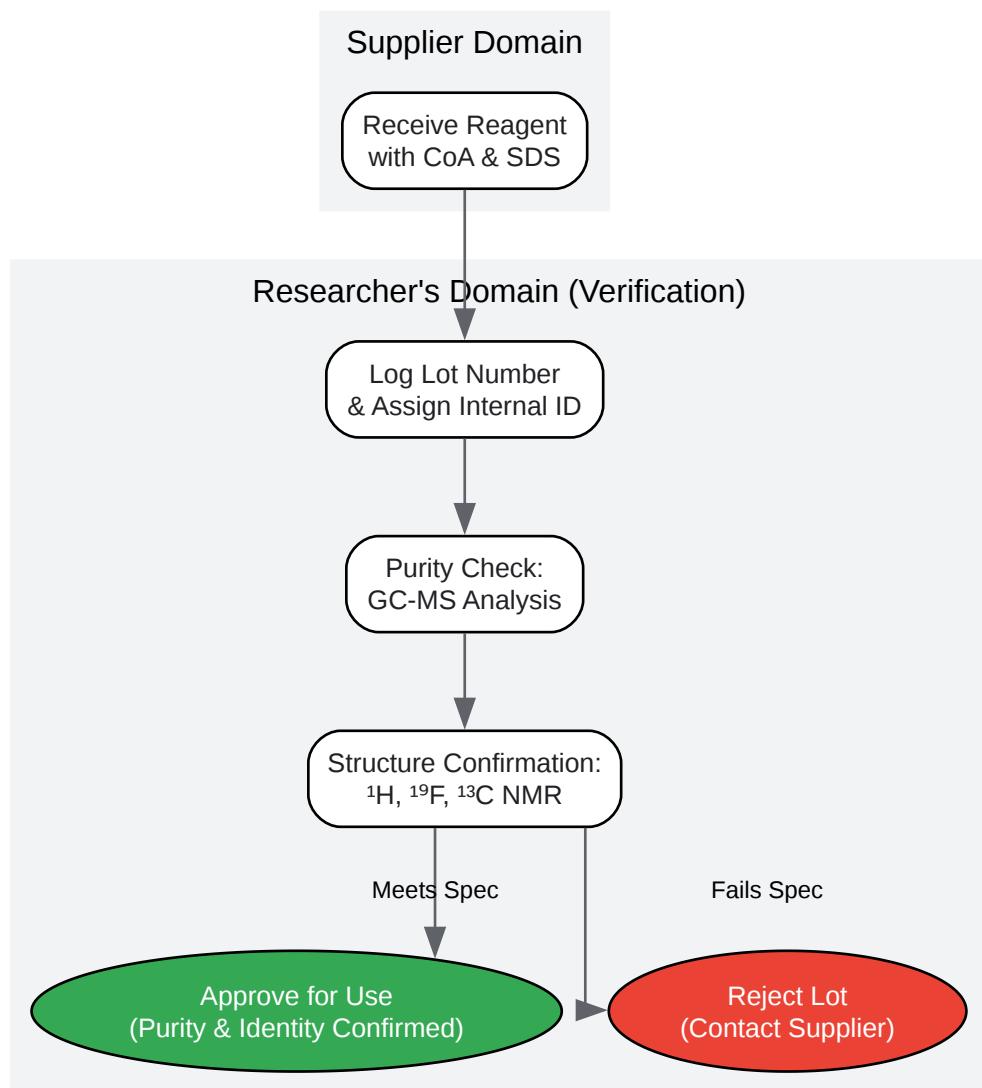
Prior to its use, a thorough characterization of **4-Bromo-3-fluorobenzotrifluoride** is essential. A supplier's Certificate of Analysis (CoA) provides the initial data, but independent verification is a hallmark of rigorous science.[\[12\]](#)

Physicochemical Properties

Property	Value	Source(s)
CAS Number	40161-54-4	[1] [8] [13]
Molecular Formula	C ₇ H ₃ BrF ₄	[1] [5] [13]
Molecular Weight	243.00 g/mol	[1] [13]
Appearance	Colorless to almost colorless clear liquid	[1] [6]
Boiling Point	145 - 155 °C	[1] [9] [12]
Density	~1.72 g/mL	[1]
Refractive Index (n ₂₀ /D)	~1.46	[1] [9]

Workflow for Incoming Quality Control

The following diagram outlines a self-validating workflow for ensuring the quality of a newly received batch of the reagent.



[Click to download full resolution via product page](#)

Caption: A typical quality control workflow for validating a new batch of reagent.

Protocol: Purity Verification by Gas Chromatography-Mass Spectrometry (GC-MS)

- Preparation: Prepare a dilute solution of **4-Bromo-3-fluorobenzotrifluoride** (~1 mg/mL) in a high-purity volatile solvent such as dichloromethane or ethyl acetate.
- GC Configuration:
 - Column: Use a standard non-polar column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μm).

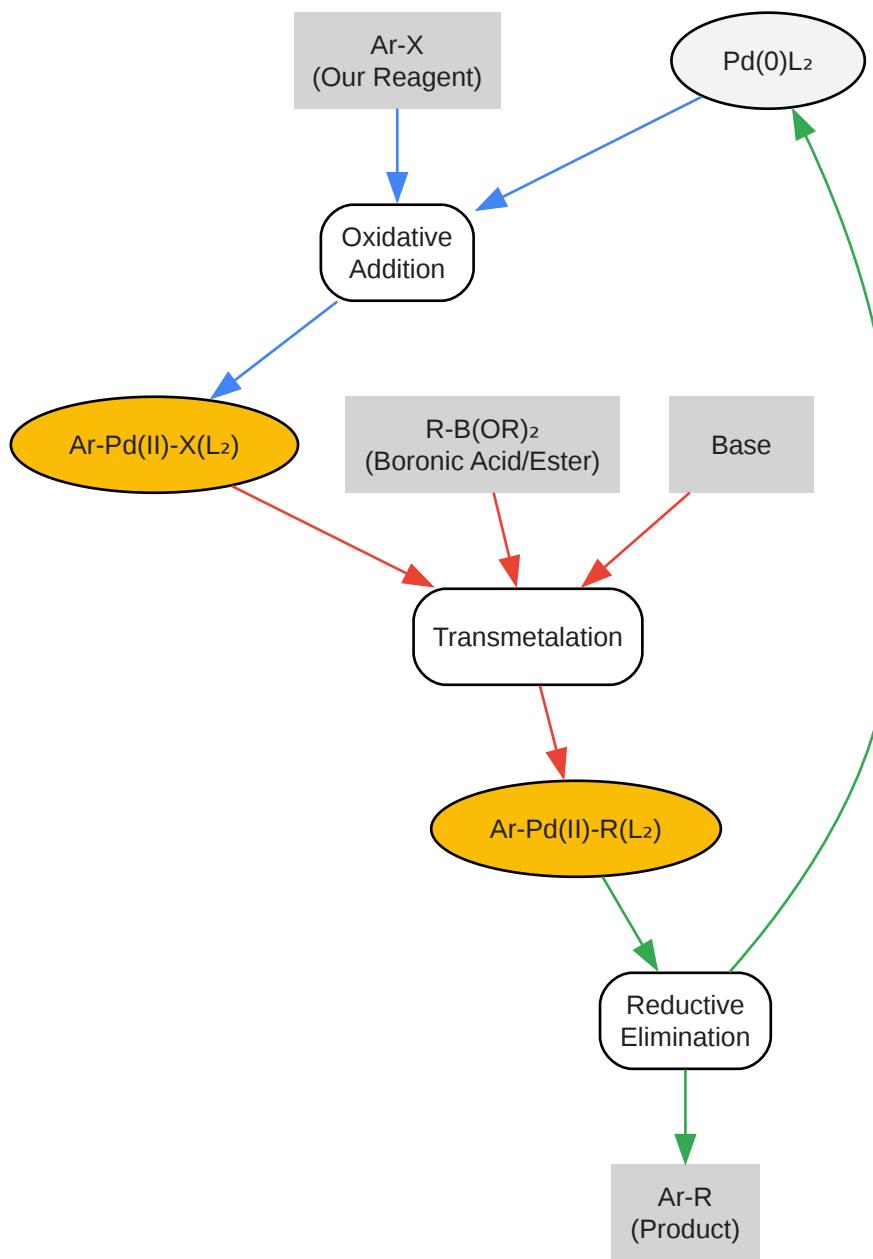
- Injection: Inject 1 μ L with a split ratio of 50:1. Set injector temperature to 250°C.
- Oven Program: Hold at 50°C for 2 minutes, then ramp at 10°C/min to 280°C and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Configuration:
 - Ionization: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
- Data Analysis: The resulting chromatogram should show a single major peak. The area of this peak relative to the total area of all peaks provides the purity (e.g., >98%). The mass spectrum of the major peak should be compared against a reference library to confirm the molecular weight (243 g/mol) and expected fragmentation pattern for **4-Bromo-3-fluorobenzotrifluoride**.

Part 3: Core Applications in Synthetic Chemistry

This reagent is a cornerstone intermediate precisely because its functional groups offer distinct and predictable reactivity, allowing for sequential and controlled molecular construction.[\[4\]](#)

The Workhorse Reaction: Palladium-Catalyzed Cross-Coupling

The bromine atom is the primary site of reactivity, making it an ideal substrate for palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura, Heck, and Sonogashira couplings.[\[4\]](#) These reactions are fundamental to modern medicinal chemistry for their ability to form carbon-carbon bonds efficiently.[\[4\]](#)[\[14\]](#)



[Click to download full resolution via product page](#)

Caption: The catalytic cycle for a Suzuki-Miyaura cross-coupling reaction.

Protocol: Generalized Suzuki-Miyaura Coupling

- Reaction Setup: To a flame-dried Schlenk flask under an inert atmosphere (Argon or Nitrogen), add the aryl boronic acid (1.1 eq.), a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 2-5 mol%), and a base (e.g., K_2CO_3 or Cs_2CO_3 , 2.0 eq.).

- Solvent Addition: Add a degassed solvent mixture, typically toluene/ethanol/water or dioxane/water.
- Reagent Addition: Add **4-Bromo-3-fluorobenzotrifluoride** (1.0 eq.) to the mixture via syringe.
- Reaction: Heat the mixture (typically 80-100°C) and monitor the reaction progress by TLC or LC-MS.
- Workup: Upon completion, cool the reaction to room temperature, dilute with an organic solvent (e.g., ethyl acetate), and wash with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography.

This modular approach is central to modern drug discovery, enabling the systematic exploration of chemical space to optimize biological activity.^[15] The resulting complex molecules are investigated for a wide range of therapeutic applications, including potential anti-inflammatory and anti-cancer agents.^{[1][2]}

Part 4: Safety, Handling, and Storage

Proper handling of halogenated aromatic compounds is paramount for laboratory safety. The Safety Data Sheet (SDS) is the primary source of information and must be reviewed before any work begins.^[5]

Summary of Hazards (GHS Classification)

- Skin Corrosion/Irritation (Category 2): Causes skin irritation.^{[5][8][13]}
- Serious Eye Damage/Irritation (Category 2): Causes serious eye irritation.^{[5][8][13]}
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.^{[5][8][13]}
- Flammable Liquids (Category 4): Combustible liquid.^{[6][8]}

Recommended Handling and Storage

- Engineering Controls: Always handle in a well-ventilated area, preferably within a chemical fume hood.[8][16]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves (e.g., nitrile), safety glasses with side-shields or goggles, and a lab coat.[5][8]
- Storage: Store in a cool, dry, and well-ventilated place, away from heat and open flames.[16] Many suppliers recommend refrigeration (2 - 8 °C).[1] Keep the container tightly closed.[10][16]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[5]

Conclusion

4-Bromo-3-fluorobenzotrifluoride is more than a mere catalog chemical; it is a versatile and powerful tool for molecular innovation. Its value is fully realized when high-purity material is sourced from reliable commercial suppliers and its reactivity is leveraged through well-designed synthetic protocols. By adhering to rigorous quality control measures and safe handling practices, researchers can confidently employ this building block to construct the novel pharmaceuticals, advanced agrochemicals, and high-performance materials of the future.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. nbinno.com [nbinno.com]
- 3. nbinno.com [nbinno.com]
- 4. nbinno.com [nbinno.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]

- 6. 4-Bromo-3-fluorobenzotrifluoride | 40161-54-4 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 7. 4-Bromo-3-fluorobenzotrifluoride | 40161-54-4 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 8. synquestlabs.com [synquestlabs.com]
- 9. parchem.com [parchem.com]
- 10. echemi.com [echemi.com]
- 11. 4-Bromo-3-fluorobenzotrifluoride | 40161-54-4 [chemicalbook.com]
- 12. matrix.staging.1int.co.uk [matrix.staging.1int.co.uk]
- 13. 4-Bromo-3-fluorobenzotrifluoride | C7H3BrF4 | CID 142414 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. 4-溴三氟甲苯 99% | Sigma-Aldrich [sigmaaldrich.com]
- 15. 3-Bromo-4-fluorobenzotrifluoride | 68322-84-9 | Benchchem [benchchem.com]
- 16. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Commercial suppliers of 4-Bromo-3-fluorobenzotrifluoride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1329863#commercial-suppliers-of-4-bromo-3-fluorobenzotrifluoride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com